Application Notes and Protocols for Preparing CP-481715 Stock Solution with DMSO

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Compound of Interest

Compound Name:	*CP-481715*
CAS No.:	*212790-31-3*
Cat. No.:	*B1669503*

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This document provides detailed application notes and a comprehensive protocol for the preparation, storage, and handling of a **CP-481715** stock solution using dimethyl sulfoxide (DMSO). **CP-481715** is a potent and selective antagonist of the C-C chemokine receptor type 1 (CCR1), a key mediator in inflammatory responses.[1][2][3][4]

Introduction to **CP-481715**

CP-481715, chemically known as quinoxaline-2-carboxylic acid [4(R)-carbamoyl-1(S)-(3-fluorobenzyl)-2(S),7-dihydroxy-7-methyloctyl]amide, is a small molecule inhibitor that demonstrates high selectivity for human CCR1.[3] By blocking the interaction of CCR1 with its chemokine ligands, such as CCL3 (MIP-1α) and CCL5 (RANTES), **CP-481715** effectively inhibits downstream signaling pathways involved in leukocyte migration and inflammation.[2][3][5] This makes it a valuable tool for research in inflammatory diseases like rheumatoid arthritis and multiple sclerosis.[2][3]

Physicochemical and Pharmacological Properties

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A summary of the key physicochemical and pharmacological properties of **CP-481715** is presented below. This information is crucial for accurate stock solution preparation and experimental design.

Property	Value	Reference
Chemical Name	quinoxaline-2-carboxylic acid [4(R)-carbamoyl-1(S)-(3-fluorobenzyl)-2(S),7-dihydroxy-7-methyloctyl]amide	[3]
Molecular Formula	$C_{30}H_{36}FN_5O_5$	N/A
Molecular Weight	565.64 g/mol	N/A
Appearance	Solid powder	N/A
Solubility	Soluble in DMSO	[6][7][8]
Target	CCR1	[1][2][3]
Binding Affinity (Kd)	9.2 nM (for human CCR1)	[1][2][3]

In Vitro Activity of CP-481715

The following table summarizes the in vitro inhibitory concentrations (IC_{50}) of **CP-481715** in various functional assays.

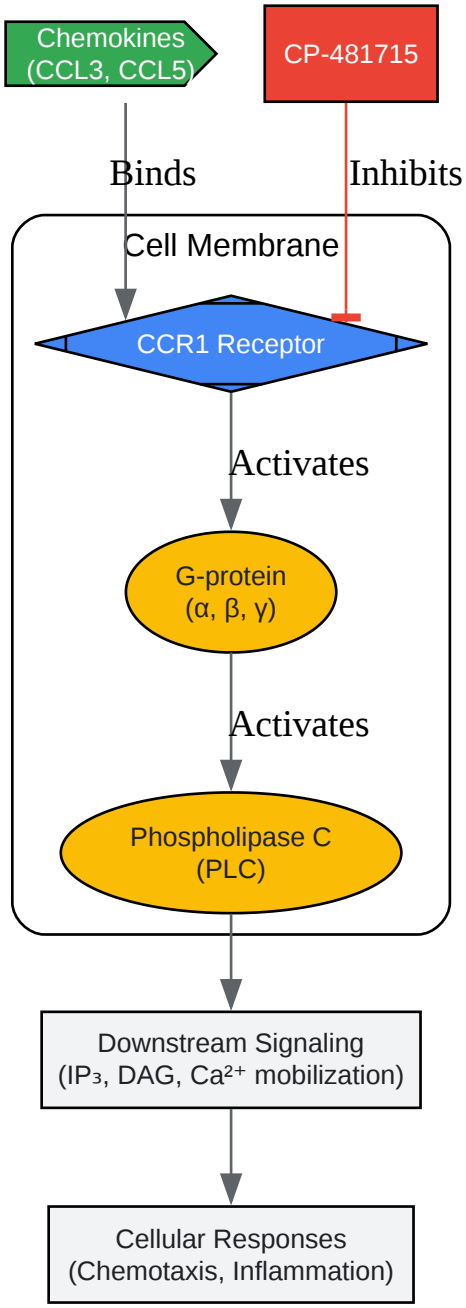
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Assay	IC_{50} Value	Reference
^{125}I-labeled CCL3 displacement	74 nM	[1][2][3]
GTPγS incorporation	210 nM	[1][2][3]
Calcium mobilization	71 nM	[1][2][3]
Monocyte chemotaxis	55 nM	[1][2][3]
MMP-9 release	54 nM	[1][2][3]
CCL3-induced CD11b up-regulation (human whole blood)	165 nM	[2][3]
Actin polymerization (human whole blood)	57 nM	[2][3]

Mechanism of Action: CCR1 Signaling Pathway

CP-481715 acts as a competitive antagonist at the CCR1 receptor, a G-protein coupled receptor (GPCR). The binding of chemokines like CCL3 and CCL5 to CCR1 normally triggers a conformational change in the receptor, leading to the activation of intracellular G-proteins. This initiates a signaling cascade, including the activation of phospholipase C (PLC), which ultimately results in cellular responses such as chemotaxis, calcium mobilization, and the release of inflammatory mediators. **CP-481715** blocks the initial binding of these chemokines, thereby inhibiting the entire downstream signaling pathway.

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Caption: CCR1 signaling pathway and the inhibitory action of **CP-481715**.

Experimental Protocol: Preparation of **CP-481715** Stock Solution

This protocol details the steps for preparing a 10 mM stock solution of **CP-481715** in DMSO.

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Materials:

- **CP-481715** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), sterile
- Sterile, amber or light-protecting microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Bath sonicator (optional)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure:

- Calculations:
  - To prepare a 10 mM stock solution, calculate the required mass of **CP-481715** using its molecular weight (565.64 g/mol).
  - For example, to prepare 1 mL of a 10 mM stock solution:
    - Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol)
    - Mass (mg) = 10 mmol/L x 0.001 L x 565.64 g/mol x 1000 mg/g = 5.66 mg
- Weighing:
  - Tare a sterile microcentrifuge tube on the analytical balance.
  - Carefully weigh the calculated mass of **CP-481715** powder directly into the tared tube.
- Dissolution:
  - Add the calculated volume of anhydrous DMSO to the tube containing the **CP-481715** powder.

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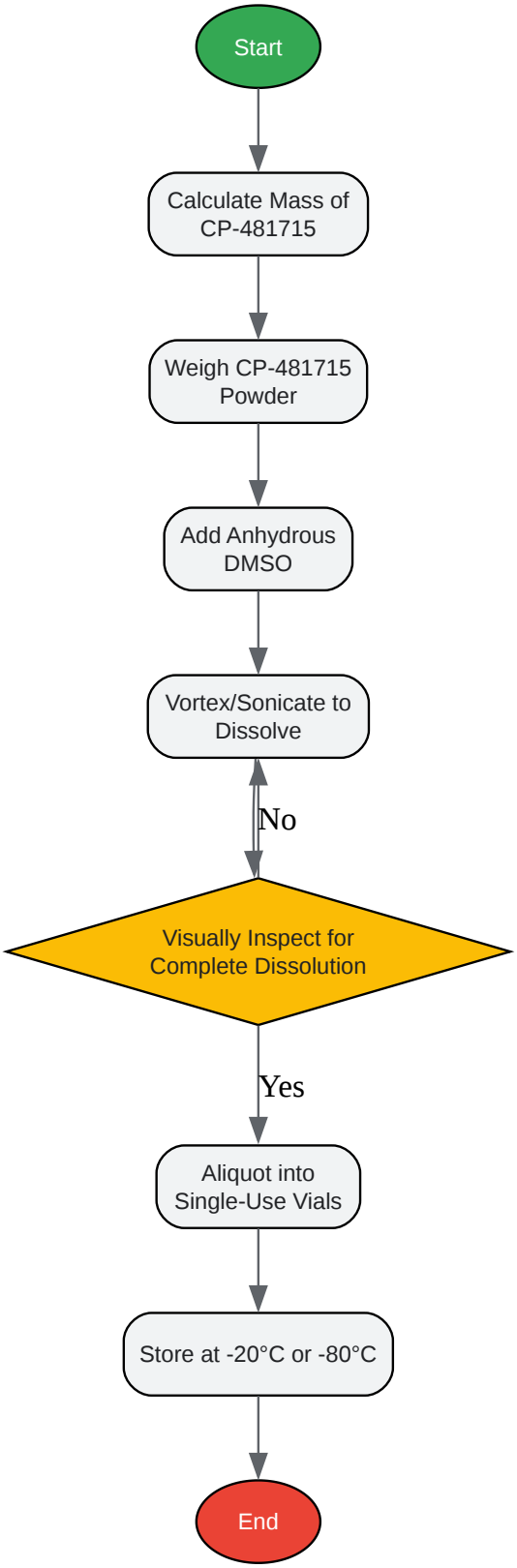
- Tightly cap the tube and vortex thoroughly for 1-2 minutes to dissolve the compound.
- If the compound does not fully dissolve, sonicate the tube in a water bath for 5-10 minutes. Gentle warming (up to 37°C) can also aid dissolution.
- Visually inspect the solution to ensure it is clear and free of any particulates.

- Aliquoting and Storage:
  - Once the **CP-481715** is completely dissolved, dispense the stock solution into single-use aliquots in sterile, amber cryovials. This minimizes contamination and degradation from repeated freeze-thaw cycles.
  - Clearly label each aliquot with the compound name, concentration (10 mM), solvent (DMSO), and the date of preparation.
  - Store the aliquots at -20°C or -80°C for long-term storage. A typical storage guideline for compounds in DMSO is up to 6 months at -80°C.[1]

Working Solution Preparation:

- To prepare a working solution, dilute the stock solution in the appropriate cell culture medium or buffer.
- It is recommended to perform serial dilutions to avoid precipitation of the compound.
- Ensure the final concentration of DMSO in the assay is below 0.5% (preferably ≤ 0.1%) to avoid solvent-induced toxicity to cells.[1] A vehicle control (medium or buffer with the same final concentration of DMSO) should always be included in experiments.

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Caption: Experimental workflow for preparing **CP-481715** stock solution.

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Safety Precautions

- Handle **CP-481715** powder in a well-ventilated area or a chemical fume hood.
- Wear appropriate personal protective equipment, including gloves, safety glasses, and a lab coat.
- DMSO is a powerful solvent and can facilitate the absorption of other chemicals through the skin. Handle with care.
- Consult the Safety Data Sheet (SDS) for **CP-481715** and DMSO for complete safety information.

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- To cite this document: BenchChem. [Application Notes and Protocols for Preparing CP-481715 Stock Solution with DMSO]. BenchChem, [2026]. [Online PDF]. Available at:

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